

In-Depth Technical Guide: Safety Data for 1-Tridecanesulfonic Acid Sodium Salt

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Compound of Interest

Compound Name: 1-Tridecanesulfonic Acid Sodium Salt

Cat. No.: B1324511

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data for **1-Tridecanesulfonic acid sodium salt** (CAS No. 5802-89-1). The information is compiled from available Safety Data Sheets (SDS) and chemical supplier information. It is intended to inform researchers, scientists, and drug development professionals on the known properties and potential hazards of this compound, enabling safe handling and use in a laboratory or industrial setting.

Chemical Identification and Physical Properties

1-Tridecanesulfonic acid sodium salt is an organosulfur compound used in various industrial applications, including as a surfactant in detergents and personal care products, and as a reagent in biochemical assays.^[1] Its chemical structure and basic physical properties are summarized below.

Identifier	Value
Chemical Name	1-Tridecanesulfonic acid sodium salt
Synonyms	Sodium 1-tridecanesulfonate, IPC-ALKS-13
CAS Number	5802-89-1
Molecular Formula	C13H27NaO3S
Molecular Weight	286.41 g/mol
Appearance	White powder or crystals
Purity	>98.0%

Hazard Identification and Classification

Based on available data, **1-Tridecanesulfonic acid sodium salt** is not classified as a hazardous substance according to the Globally Harmonised System (GHS). However, due to the limited toxicological data, it should be handled with care, following standard laboratory safety procedures.

GHS Hazard Classification	Value
Pictogram(s)	No data available
Signal Word	No data available
Hazard Statement(s)	No data available
Precautionary Statement(s)	No data available

Toxicological and Ecotoxicological Data

Comprehensive toxicological and ecotoxicological data for **1-Tridecanesulfonic acid sodium salt** are not readily available in the public domain. The following tables summarize the current status of the data.

Toxicological Data

Endpoint	Result
Acute Toxicity (Oral)	No data available
Acute Toxicity (Dermal)	No data available
Acute Toxicity (Inhalation)	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Ecotoxicological Data

Endpoint	Result
Toxicity to Fish	No data available
Toxicity to Daphnia and other Aquatic Invertebrates	No data available
Toxicity to Algae	No data available
Persistence and Degradability	No data available
Bioaccumulative Potential	No data available
Mobility in Soil	No data available

Experimental Protocols

Detailed experimental protocols for the toxicological and ecotoxicological assessment of **1-Tridecanesulfonic acid sodium salt** are not publicly available. Standard OECD guidelines for the testing of chemicals would be the recommended starting point for any new studies.

Handling, Storage, and First Aid

5.1. Handling and Storage

Given the lack of comprehensive hazard data, it is prudent to handle **1-Tridecanesulfonic acid sodium salt** with standard laboratory precautions.

- Handling: Use in a well-ventilated area.[2][3] Avoid generating dust. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[2][3] Do not eat, drink, or smoke when handling this chemical.[3]
- Storage: Store in a tightly closed container in a cool, dry place.[1][3] Keep away from incompatible materials such as strong oxidizing agents.

5.2. First Aid Measures

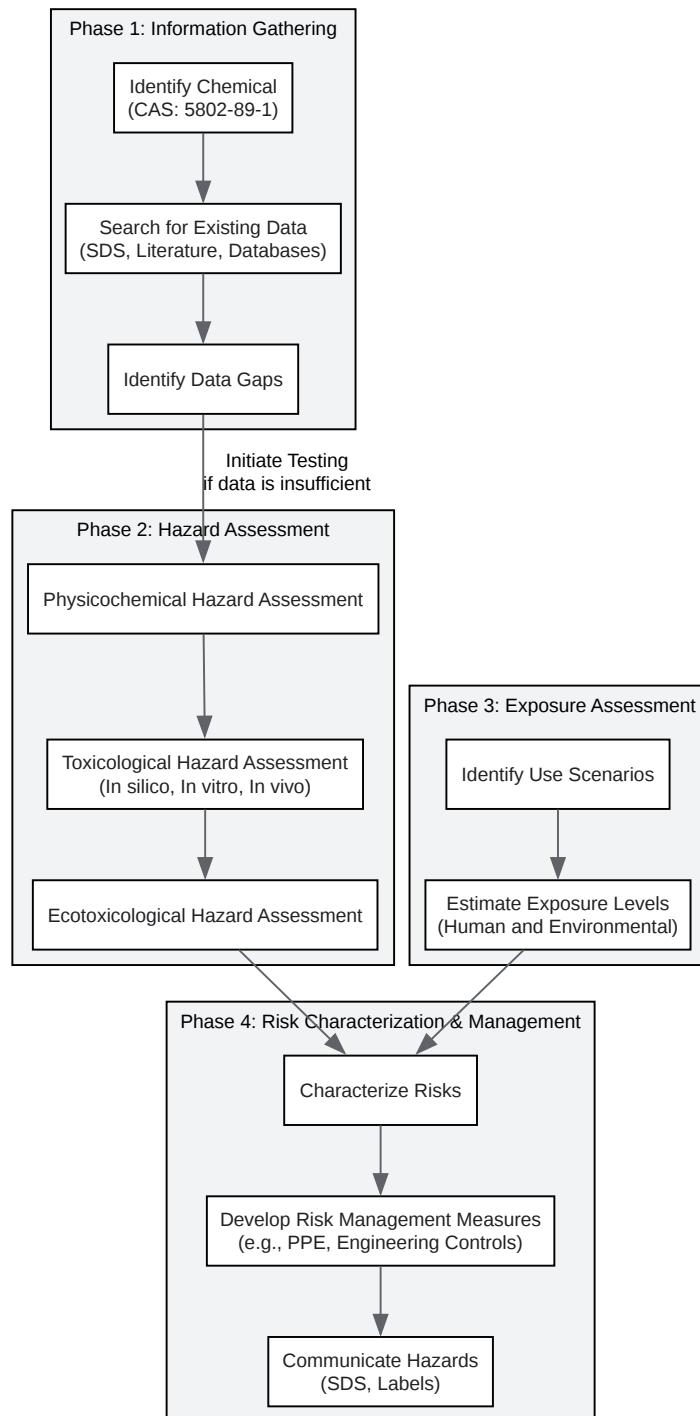
In case of exposure, follow these first-aid measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
- Skin Contact: Wash the affected area with soap and water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical advice.

Chemical Safety Assessment Workflow

The following diagram illustrates a general workflow for a chemical safety assessment, which would be applicable to a substance like **1-Tridecanesulfonic acid sodium salt** where data is

limited.



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Caption: General workflow for a chemical safety assessment.

Disclaimer: This document is intended for informational purposes only and is based on currently available data, which is limited. It is not a substitute for a formal Safety Data Sheet and should not be used as the sole basis for risk assessment. Users should conduct their own evaluation of the suitability of this chemical for their specific applications and ensure that all handling and disposal practices are in compliance with applicable laws and regulations.

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